

# D-Allitol-13C: Structural Architectures and Metabolic Tracing[1]

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## Compound of Interest

Compound Name: *D-Allitol-13C*

Cat. No.: *B1157517*

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## Executive Summary

D-Allitol (CAS 488-44-8) is a rare sugar alcohol (alditol) and the reduction product of the rare ketose D-psicose (D-allulose).[1] While often cataloged as "D-Allitol" to denote its biosynthetic origin from the D-hexose series, the molecule is a meso-compound possessing a plane of symmetry, rendering it optically inactive.[1]

**D-Allitol-13C** (typically [U-13C6]-Allitol) serves as a critical internal standard and metabolic tracer.[1] Its utility lies in its distinct nuclear magnetic resonance (NMR) signature—simplified by molecular symmetry—and its mass shift in liquid chromatography-mass spectrometry (LC-MS), enabling precise quantification of rare sugar metabolism and potential therapeutic pathways involving lipid accumulation inhibition.[1]

## Molecular Architecture and Physicochemical Profile[1]

### Stereochemistry and Symmetry

Unlike its isomers sorbitol or mannitol, Allitol possesses a unique stereochemical configuration that results in a meso structure.[1]

- Fischer Projection: The hydroxyl groups at C2, C3, C4, and C5 are arranged such that a plane of symmetry bisects the C3-C4 bond.[\[1\]](#)
- Symmetry Implication: This symmetry makes chemically equivalent carbon pairs: C1=C6, C2=C5, and C3=C4.[\[1\]](#)
- Optical Rotation: Pure Allitol exhibits a specific rotation of 0.0°, confirming its achiral nature.[\[1\]](#)

## Physicochemical Data Table

| Property         | Value                    | Notes                                           |
|------------------|--------------------------|-------------------------------------------------|
| Chemical Formula | C                        | Fully labeled variant                           |
|                  | H                        |                                                 |
|                  | O                        |                                                 |
| Molecular Weight | 188.13 g/mol             | +6 Da vs. natural (182. <a href="#">[1]</a> 17) |
| Appearance       | White crystalline powder | Hygroscopic                                     |
| Melting Point    | 150 – 154 °C             | Distinct from Sorbitol (95°C)                   |
| Solubility       | High in water (>200 g/L) | DMSO soluble with sonication                    |
| Chirality        | Meso (Achiral)           | Optically Inactive                              |
| pKa              | ~13.5                    | Weakly acidic hydroxyls                         |

## Enzymatic Synthesis and <sup>13</sup>C-Labeling Strategy

The most efficient route to high-purity **D-Allitol-<sup>13</sup>C** is a biocatalytic cascade using <sup>13</sup>C-labeled precursors.[\[1\]](#) This method avoids the complex separation of isomers inherent in chemical reduction.

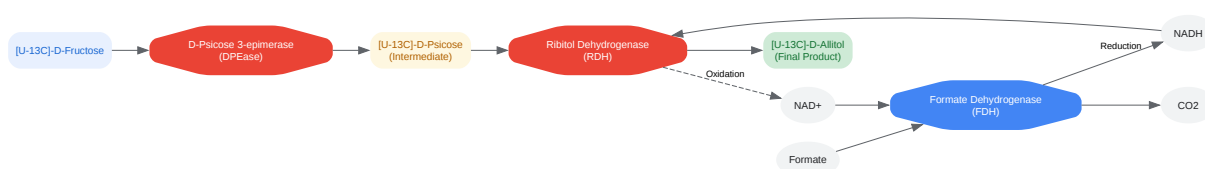
## The "Izumoring" Enzymatic Cascade

The synthesis couples an epimerase with a specific dehydrogenase, utilizing a cofactor regeneration system to drive the reaction to completion.

- Substrate: [U-13C6]-D-Fructose (commercially available).
- Epimerization: D-Psicose 3-epimerase (DPEase) converts Fructose to D-Psicose (D-Allulose).<sup>[1][2]</sup>
- Reduction: Ribitol Dehydrogenase (RDH) specifically reduces D-Psicose to Allitol.<sup>[1]</sup>
- Cofactor Recycling: Formate Dehydrogenase (FDH) regenerates NADH from NAD<sup>+</sup> using Formate, ensuring the high cost of the cofactor does not limit yield.<sup>[1]</sup>

## Synthesis Workflow Diagram

The following diagram illustrates the coupled enzymatic system required to produce **D-Allitol-13C** from labeled fructose.



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Caption: Enzymatic cascade for **D-Allitol-13C** production featuring NADH regeneration via Formate Dehydrogenase.<sup>[1]</sup>

## Analytical Characterization & Validation

For researchers utilizing **D-Allitol-13C**, validating the structural integrity and isotopic enrichment is paramount.<sup>[1]</sup>

## 13C-NMR Spectroscopy: The Symmetry Check

Due to the meso symmetry of Allitol, the  $^{13}\text{C}$ -NMR spectrum provides a rapid purity validation. A standard alditol would show 6 signals.<sup>[1]</sup> Allitol shows only 3 distinct signals in the carbon spectrum.

- Signal A (~63.5 ppm): Terminal carbons (C1, C6).<sup>[1]</sup>
- Signal B (~72.0 ppm): Internal carbons (C2, C5).<sup>[1]</sup>
- Signal C (~73.5 ppm): Internal carbons (C3, C4).<sup>[1]</sup>

Protocol for NMR Validation:

- Dissolve 5 mg of **D-Allitol- $^{13}\text{C}$**  in 0.6 mL  $\text{D}_2\text{O}$ .
- Acquire proton-decoupled  $^{13}\text{C}$  spectrum (min 256 scans due to relaxation times).
- Pass Criteria: Observation of exactly three dominant singlets (or doublets if coupling is resolved) confirms the meso-structure and absence of asymmetric isomers (e.g., D-Talitol or D-Altritol).<sup>[1]</sup>

## Mass Spectrometry (LC-MS/MS)

- Ionization: ESI Negative Mode (Alditols ionize poorly in positive mode without adducts).<sup>[1]</sup>
- Transition: Monitor  $m/z$  187 (M-H)<sup>-</sup> for [U- $^{13}\text{C}$ ]Allitol vs.  $m/z$  181 for natural Allitol.
- Fragmentation: Key fragments include the loss of water (-18) and cleavage of the carbon backbone.

## Applications in Metabolic Flux Analysis (MFA)<sup>[1]</sup>

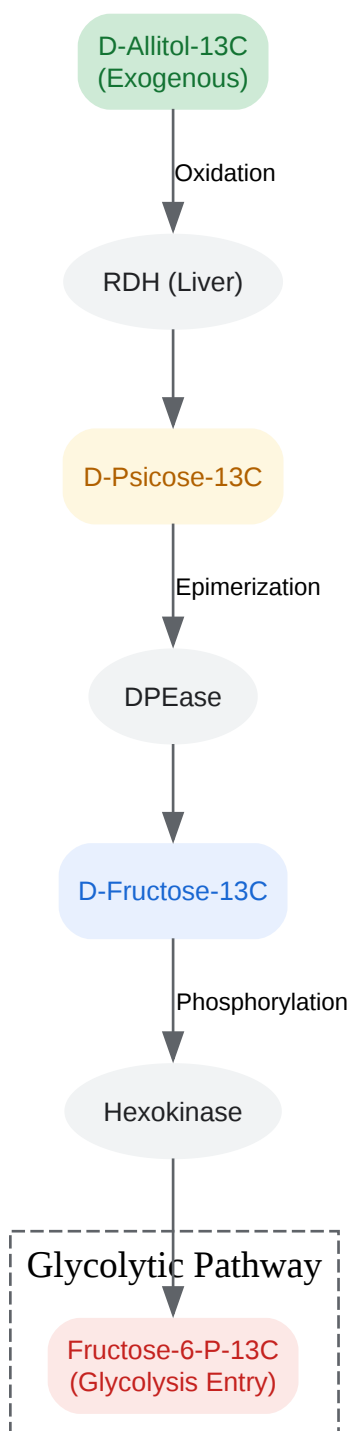
**D-Allitol- $^{13}\text{C}$**  is primarily used to elucidate the metabolism of "rare sugars."<sup>[1]</sup> Recent studies suggest Allitol inhibits fatty acid synthase (FAS), making it a candidate for anti-obesity therapeutics.<sup>[1]</sup>

## Experimental Workflow: Tracing Hepatic Metabolism

- Administration: Oral gavage of **D-Allitol-13C** in murine models.[\[1\]](#)
- Extraction: Liver tissue homogenization in methanol/water.
- Derivatization: Silylation (BSTFA + TMCS) to increase volatility for GC-MS.
- Analysis: Measure the Mass Isotopomer Distribution (MID) to determine if Allitol is phosphorylated or converted back to D-Psicose/D-Fructose.

## Metabolic Pathway Diagram

The diagram below maps the potential metabolic fate of Allitol and where the 13C label would appear.



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Caption: Potential metabolic activation of **D-Allitol-13C** into the glycolytic pool via D-Psicose.

## References

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## Sources

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